

# Environmental analysis of phenothiazines in water samples using Chlorpromazine-D3

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## Compound of Interest

Compound Name: Chlorpromazine-D3

CAS No.: 136765-28-1

Cat. No.: B590431

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Application Note: A Robust LC-MS/MS Method for the Quantification of Phenothiazines in Environmental Water Samples Using **Chlorpromazine-D3** as an Internal Standard

## Introduction: The Imperative for Monitoring Phenothiazines in Aquatic Ecosystems

Phenothiazines are a class of synthetic compounds widely utilized as antipsychotic medications, antiemetics, and antihistamines in human and veterinary medicine.[1][2] The extensive use and inherent stability of these compounds lead to their incomplete removal during wastewater treatment processes, resulting in their release into the aquatic environment.[3] The presence of phenothiazines and their metabolites in surface waters raises concerns about their potential ecotoxicological effects on non-target organisms.[4][5] Although phenothiazine itself was formerly used as an insecticide, its derivatives are now of greater environmental interest.[6] Due to their biological activity, even at low concentrations, there is a critical need for sensitive and reliable analytical methods to monitor their occurrence and fate in environmental water samples.[3]

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) has emerged as the preferred technique for the analysis of pharmaceuticals in environmental matrices due to its high sensitivity and selectivity.[7][8] However, the complexity of environmental samples, such as surface water and wastewater effluent, can lead to significant matrix effects, which can suppress or enhance the ionization of target analytes, thereby compromising the accuracy and precision of quantification.[9][10][11]

To address this challenge, the use of a stable isotope-labeled internal standard (SIL-IS) is the most effective strategy.[12][13] An SIL-IS, such as **Chlorpromazine-D3**, is chemically identical to the analyte of interest (Chlorpromazine) but has a slightly higher mass due to the incorporation of deuterium atoms.[12] This allows it to co-elute with the native analyte and experience similar matrix effects and variations during sample preparation and analysis.[13] By using the ratio of the analyte signal to the internal standard signal, accurate quantification can be achieved, effectively compensating for these sources of error.[13][14] This application note details a robust and validated method for the determination of a suite of phenothiazines in various water matrices, employing solid-phase extraction (SPE) for sample pre-concentration and cleanup, followed by LC-MS/MS analysis with **Chlorpromazine-D3** as an internal standard.

## Methodology

### Materials and Reagents

- Standards: Analytical standards of Chlorpromazine, Promethazine, Thioridazine, and other relevant phenothiazines (purity >98%).
- Internal Standard: **Chlorpromazine-D3** (isotopic purity >98%).
- Solvents: LC-MS grade methanol, acetonitrile, and water. Formic acid (reagent grade).
- Solid-Phase Extraction (SPE): Oasis HLB cartridges (or equivalent polymeric reversed-phase sorbent).
- Sample Collection: Amber glass bottles, pre-rinsed with methanol and ultrapure water.

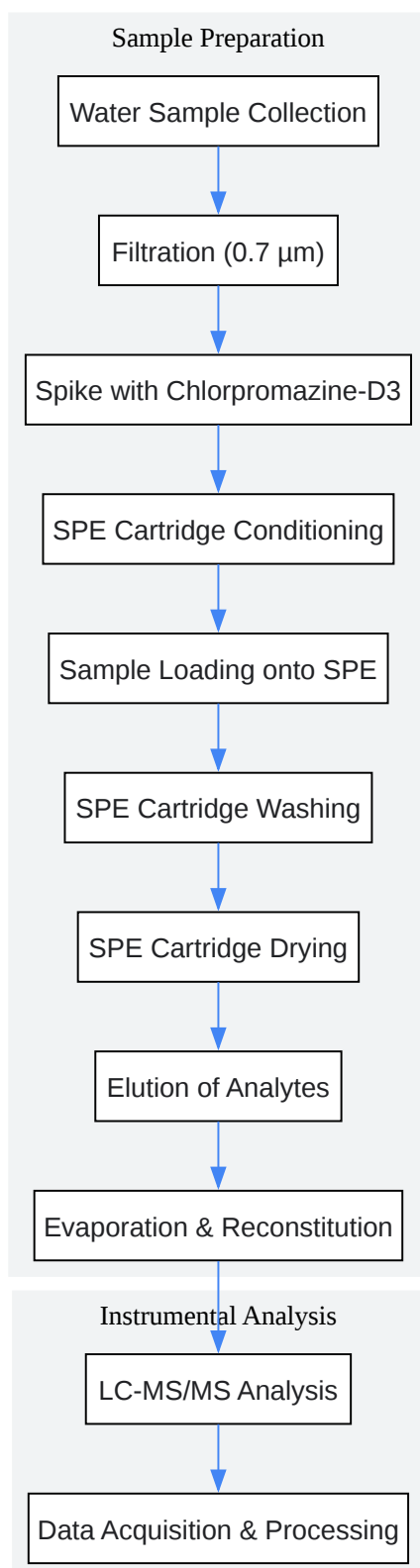
### Sample Preparation: Solid-Phase Extraction (SPE)

The choice of a robust sample preparation technique is critical for isolating the target phenothiazines from the complex water matrix and concentrating them to detectable levels. Solid-phase extraction is a widely adopted method for this purpose.[15] A polymeric reversed-phase sorbent is recommended due to its broad retention capabilities for a range of polar and non-polar compounds.

#### Protocol:

- **Sample Filtration:** Filter water samples (typically 100-500 mL) through a 0.7- $\mu$ m glass fiber filter to remove suspended solids.[16]
- **Internal Standard Spiking:** Spike the filtered water sample with a known concentration of **Chlorpromazine-D3** solution.
- **SPE Cartridge Conditioning:** Condition the SPE cartridge sequentially with 5 mL of methanol followed by 5 mL of ultrapure water.
- **Sample Loading:** Load the spiked water sample onto the conditioned SPE cartridge at a flow rate of approximately 5-10 mL/min.
- **Cartridge Washing:** Wash the cartridge with 5 mL of ultrapure water to remove interfering salts and highly polar compounds.
- **Cartridge Drying:** Dry the cartridge under a gentle stream of nitrogen for 10-15 minutes.
- **Elution:** Elute the retained phenothiazines with 5-10 mL of methanol or a mixture of chloroform and acetonitrile.[17][18]
- **Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in a small, known volume (e.g., 1 mL) of the initial mobile phase.

#### Diagram of the Experimental Workflow:



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Caption: Overall workflow for the analysis of phenothiazines in water samples.

## Instrumental Analysis: LC-MS/MS Conditions

The separation and detection of phenothiazines are performed using a high-performance liquid chromatography (HPLC) system coupled to a tandem mass spectrometer.

| Parameter        | Condition                                                                               |
|------------------|-----------------------------------------------------------------------------------------|
| LC System        | Agilent 1290 Infinity II or equivalent                                                  |
| Column           | C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 $\mu$ m)                          |
| Mobile Phase A   | Water with 0.1% Formic Acid                                                             |
| Mobile Phase B   | Acetonitrile with 0.1% Formic Acid                                                      |
| Gradient         | Start at 10% B, ramp to 90% B over 10 min, hold for 2 min, return to initial conditions |
| Flow Rate        | 0.3 mL/min                                                                              |
| Injection Volume | 5 $\mu$ L                                                                               |
| MS System        | Triple Quadrupole Mass Spectrometer                                                     |
| Ionization Mode  | Electrospray Ionization (ESI), Positive                                                 |
| Scan Type        | Multiple Reaction Monitoring (MRM)                                                      |

Table 1: Optimized LC-MS/MS parameters.

### MRM Transitions:

The selection of appropriate precursor and product ions is crucial for the selective and sensitive detection of the target analytes.

| Analyte           | Precursor Ion (m/z) | Product Ion 1 (m/z) | Product Ion 2 (m/z) |
|-------------------|---------------------|---------------------|---------------------|
| Chlorpromazine    | 319.1               | 86.1                | 233.0               |
| Chlorpromazine-D3 | 322.1               | 89.1                | 236.0               |
| Promethazine      | 285.1               | 86.1                | 198.0               |
| Thioridazine      | 371.1               | 98.1                | 126.1               |

Table 2: Example MRM transitions for selected phenothiazines.

## Method Validation: Ensuring Data Integrity

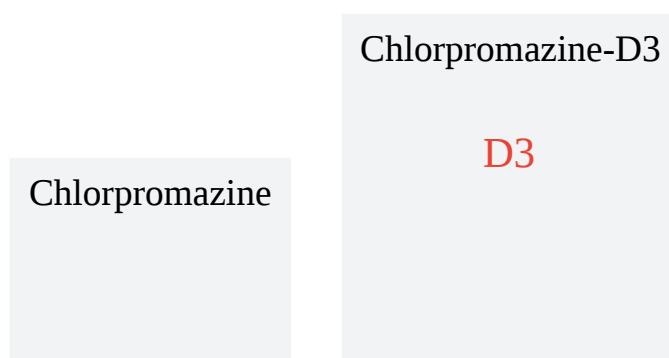
A thorough method validation is essential to demonstrate that the analytical procedure is fit for its intended purpose.<sup>[19][20][21]</sup> Key validation parameters include:

- **Linearity:** Assessed by analyzing a series of calibration standards at different concentrations. A linear regression analysis is performed, and the coefficient of determination ( $r^2$ ) should be  $>0.99$ .
- **Limit of Detection (LOD) and Limit of Quantification (LOQ):** Determined based on the signal-to-noise ratio (S/N) of low-level standards, typically S/N of 3 for LOD and 10 for LOQ.
- **Accuracy and Precision:** Evaluated by analyzing replicate spiked samples at different concentration levels. Accuracy is expressed as the percent recovery, while precision is determined by the relative standard deviation (RSD).
- **Matrix Effects:** Investigated by comparing the response of an analyte in a post-extraction spiked sample to its response in a pure solvent standard. The use of **Chlorpromazine-D3** is intended to compensate for these effects.<sup>[9][10][11]</sup>
- **Recovery:** Determined by comparing the analyte response in a pre-extraction spiked sample to that in a post-extraction spiked sample.

## Results and Discussion: The Critical Role of Chlorpromazine-D3

The use of an isotopically labeled internal standard like **Chlorpromazine-D3** is fundamental to achieving accurate and precise quantification in complex matrices.[12][13] Environmental water samples can contain a myriad of co-eluting organic and inorganic compounds that can interfere with the ionization process in the mass spectrometer's source, leading to either ion suppression or enhancement.[9][10][11]

Diagram of Isotopic Labeling:



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Caption: Chemical structures of Chlorpromazine and its deuterated analog.

Because **Chlorpromazine-D3** is structurally identical to Chlorpromazine, it exhibits the same chromatographic retention time and ionization behavior.[13] Any signal suppression or enhancement experienced by the native analyte will be mirrored by the internal standard.[13] Consequently, by calculating the ratio of the analyte peak area to the internal standard peak area, these variations are normalized, leading to a more robust and reliable quantification.

The validation data should demonstrate that the method achieves low limits of detection (in the ng/L range), good linearity over the expected concentration range, and acceptable accuracy and precision (typically within  $\pm 15\%$ ). The recovery of the SPE process should also be consistent and reproducible.

## Conclusion

This application note presents a comprehensive and robust LC-MS/MS method for the trace-level analysis of phenothiazines in environmental water samples. The protocol, which

incorporates solid-phase extraction for sample enrichment and the use of **Chlorpromazine-D3** as an internal standard, provides a reliable framework for environmental monitoring and risk assessment of this important class of pharmaceutical contaminants. The implementation of a stable isotope-labeled internal standard is a critical component of the methodology, ensuring high-quality data by effectively mitigating the impact of matrix effects and procedural variability.

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